

# Geochemical Genesis of Burkeite: A Technical Guide

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## Compound of Interest

Compound Name: Sodium carbonate sulfate

CAS No.: 69011-11-6

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## Introduction

Burkeite ( $\text{Na}_6(\text{CO}_3)(\text{SO}_4)_2$ ) is a double salt of sodium carbonate and sodium sulfate, primarily found in evaporite deposits, alkaline lakes, and as a scaling agent in industrial processes.<sup>[1]</sup> Its formation is a complex interplay of temperature, pressure, and the concentrations of carbonate and sulfate ions in aqueous solutions. Understanding the geochemical pathways of Burkeite precipitation is crucial for various fields, including economic geology, industrial chemistry, and potentially for understanding biomineralization processes. This technical guide provides an in-depth analysis of the geochemical formation of Burkeite, detailing the physicochemical conditions, thermodynamic principles, and experimental methodologies for its synthesis.

## Geochemical Formation Environments

Burkeite precipitation is characteristic of highly saline and alkaline environments where brines become concentrated through evaporation.

## Evaporite Deposits

The primary natural occurrences of Burkeite are in continental evaporite deposits formed in closed lake basins.[1] A notable example is Searles Lake in California, USA, where Burkeite is a significant component of the saline mineral assemblages.[1] The formation sequence in such environments is often characterized by the initial precipitation of other salts like trona ( $\text{Na}_3(\text{CO}_3)(\text{HCO}_3) \cdot 2\text{H}_2\text{O}$ ) followed by Burkeite and then halite ( $\text{NaCl}$ ) as the brine concentrates.[2] Studies of Searles Lake evaporite sequences suggest that Burkeite precipitation occurs within a temperature range of 20–29 °C.[2] The partial pressure of  $\text{CO}_2$  ( $p\text{CO}_2$ ) in the lake water also plays a role, with values consistent with atmospheric levels of ~190–270 ppmv being conducive to Burkeite formation.[2]

## Geothermal Systems

Burkeite has also been identified in the scaling on pipelines of geothermal water systems. For instance, in Vranjska Banja, Serbia, geothermal waters with temperatures between 103 and 105 °C have been found to deposit scale containing a significant proportion of Burkeite.[3] This indicates that Burkeite can form at elevated temperatures in sodium, carbonate, and sulfate-rich geothermal fluids.

## Industrial Processes

The formation of Burkeite is a significant concern in various industrial processes involving the evaporation of alkaline solutions. In the kraft pulping process, for example, Burkeite is a major component of the scale that forms in black liquor evaporators, reducing heat transfer efficiency.[3] In these settings, Burkeite can form at temperatures ranging from 100 to 150 °C from concentrated solutions of sodium carbonate and sodium sulfate.[3]

## Physicochemical Principles of Burkeite Formation

The formation of Burkeite is governed by the principles of chemical equilibrium and solubility in the  $\text{Na}_2\text{SO}_4$ - $\text{Na}_2\text{CO}_3$ - $\text{H}_2\text{O}$  system. The phase diagram for this ternary system is fundamental to understanding the conditions under which Burkeite will precipitate.

## The $\text{Na}_2\text{SO}_4$ - $\text{Na}_2\text{CO}_3$ - $\text{H}_2\text{O}$ System

The solubility of sodium sulfate and sodium carbonate in water is temperature-dependent. As a brine containing these salts evaporates, the concentrations of  $\text{Na}^+$ ,  $\text{SO}_4^{2-}$ , and  $\text{CO}_3^{2-}$  ions increase. When the ion activity product exceeds the solubility product for Burkeite, it will begin to precipitate. The phase diagram for this system delineates the crystallization fields for different solid phases, including sodium sulfate decahydrate (mirabilite), sodium carbonate decahydrate (natron), anhydrous sodium sulfate (thenardite), sodium carbonate monohydrate, and Burkeite.

The formation of Burkeite is favored at elevated temperatures. At lower temperatures, hydrated salts of sodium carbonate and sodium sulfate tend to crystallize separately. As the temperature increases, the stability field of Burkeite expands. For instance, studies have shown that Burkeite readily forms at temperatures above 100 °C.[3]

## Data Presentation

### Quantitative Geochemical Conditions for Burkeite Formation

| Parameter           | Evaporite Deposits (Searles Lake) | Geothermal Systems           | Industrial Processes (Black Liquor Evaporators)  |
|---------------------|-----------------------------------|------------------------------|--------------------------------------------------|
| Temperature         | 20 – 29 °C[2]                     | 103 – 105 °C[3]              | 100 – 150 °C[3]                                  |
| pH                  | Alkaline                          | Moderately Alkaline[3]       | Highly Alkaline                                  |
| pCO <sub>2</sub>    | ~190 – 270 ppmv[2]                | > 700–800 ppm (anomalous)[2] | Variable                                         |
| Associated Minerals | Trona, Halite, Borax, Hanksite[4] | Trona, Halite, Calcite[3]    | Dicarbonate, Sodium Carbonate, Sodium Sulfate[3] |

### Chemical Composition of Burkeite

| Component         | Weight % |
|-------------------|----------|
| Na <sub>2</sub> O | 47.67    |
| CO <sub>2</sub>   | 11.28    |
| SO <sub>3</sub>   | 41.05    |
| Total             | 100.00   |

Source: Handbook of Mineralogy[4]

## Experimental Protocols

### Laboratory Synthesis of Burkeite via Isothermal Evaporation

This protocol describes a general method for the synthesis of Burkeite based on the principles of isothermal evaporation of a sodium carbonate and sodium sulfate solution. The precise concentrations and temperature can be adjusted based on the phase diagram of the Na<sub>2</sub>SO<sub>4</sub>-Na<sub>2</sub>CO<sub>3</sub>-H<sub>2</sub>O system to target the Burkeite crystallization field.

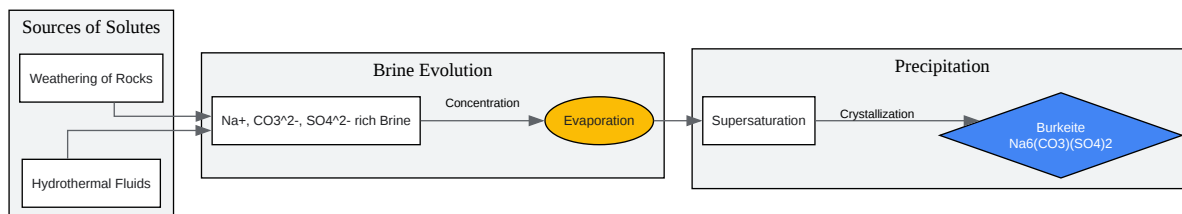
Materials:

- Sodium Carbonate (Na<sub>2</sub>CO<sub>3</sub>), anhydrous
- Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>), anhydrous
- Deionized water
- Beaker
- Hot plate with magnetic stirrer
- Thermometer
- Buchner funnel and filter paper
- Drying oven

#### Procedure:

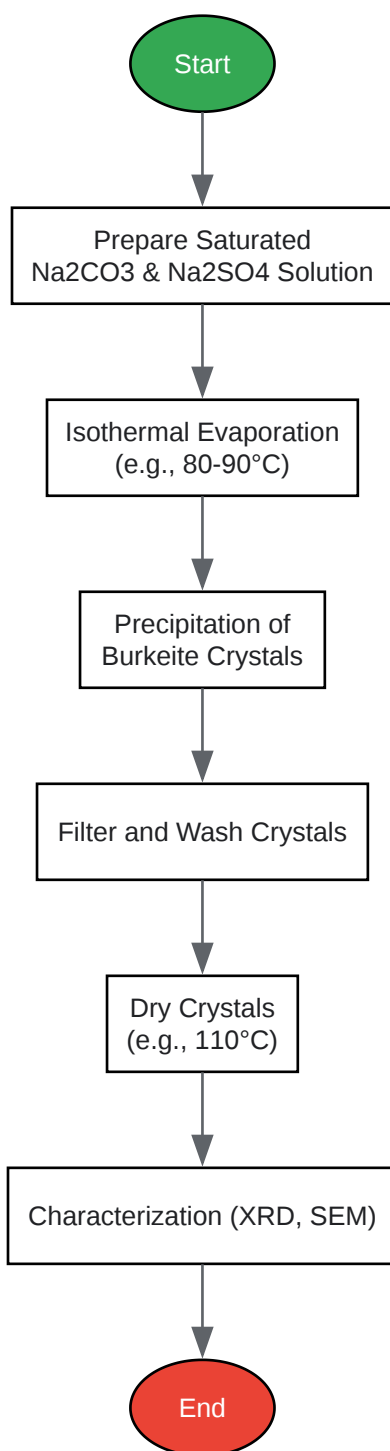
- **Solution Preparation:** Prepare a saturated aqueous solution of sodium carbonate and sodium sulfate. The molar ratio of  $\text{Na}_2\text{SO}_4$  to  $\text{Na}_2\text{CO}_3$  should be approximately 2:1 to favor the stoichiometric formation of Burkeite ( $2\text{Na}_2\text{SO}_4 \cdot \text{Na}_2\text{CO}_3$ ). For example, dissolve appropriate amounts of anhydrous  $\text{Na}_2\text{CO}_3$  and  $\text{Na}_2\text{SO}_4$  in deionized water with gentle heating and stirring until the salts are fully dissolved.
- **Isothermal Evaporation:** Place the beaker containing the solution on a hot plate and maintain a constant temperature within the Burkeite stability field (e.g., 80-90 °C). This temperature is below the boiling point to allow for slow evaporation and crystal growth.
- **Crystallization:** As the water evaporates, the solution will become supersaturated, and crystals of Burkeite will begin to precipitate. Continue the evaporation process until a significant amount of crystalline material has formed.
- **Isolation and Washing:** Once a sufficient quantity of crystals has formed, turn off the heat and allow the solution to cool to room temperature. Isolate the crystals by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of cold deionized water to remove any remaining soluble impurities.
- **Drying:** Dry the collected Burkeite crystals in a drying oven at a moderate temperature (e.g., 110 °C) to remove any residual moisture.
- **Characterization:** The resulting crystalline powder can be characterized using techniques such as X-ray diffraction (XRD) to confirm the Burkeite phase, and scanning electron microscopy (SEM) to observe the crystal morphology.

## Mandatory Visualization



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Caption: Geochemical pathway for the formation of Burkeite.



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